

# Application Notes and Protocols for Oral Administration of AS1269574 in Mice

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AS1269574

Cat. No.: B1667627

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## Abstract

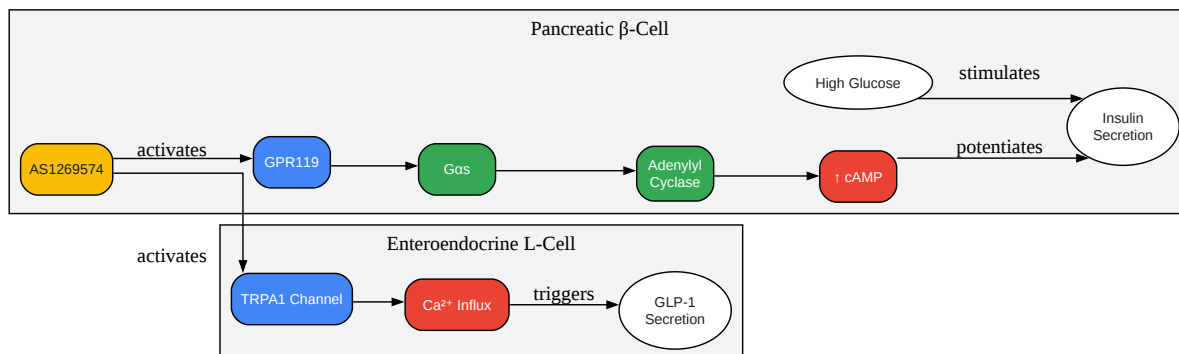
**AS1269574** is a small molecule agonist for the G protein-coupled receptor 119 (GPR119), a promising target for the treatment of type 2 diabetes. It has been demonstrated to stimulate glucose-stimulated insulin secretion (GSIS). Uniquely, **AS1269574** also functions as an agonist for the Transient Receptor Potential Ankyrin 1 (TRPA1) cation channel, leading to the secretion of glucagon-like peptide-1 (GLP-1). This dual agonism makes it a compound of significant interest for glucoregulatory studies. This document provides a detailed, generalized protocol for the oral administration of **AS1269574** to mice for in vivo studies, such as an oral glucose tolerance test (OGTT).

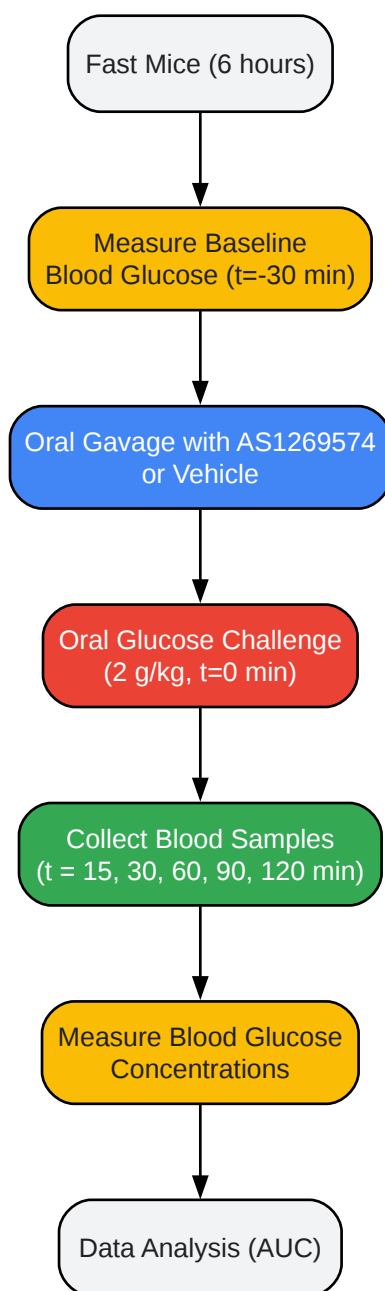
Disclaimer: The following protocols are representative examples based on common practices for oral administration of small molecules to mice and published data on GPR119 agonists. The specific oral administration protocol for **AS1269574**, including the exact dosage and vehicle used in the seminal study by Yoshida et al. (2010), is not publicly available in the accessed literature. Researchers should perform dose-response studies to determine the optimal dose for their specific experimental model.

## Signaling Pathway of AS1269574

**AS1269574** exhibits a dual mechanism of action to enhance glucose homeostasis. It acts as an agonist for both GPR119 and TRPA1 channels, leading to increased insulin and GLP-1

secretion.





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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)